

# Angelicin: A Potential Therapeutic Avenue for Psoriasis

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## Compound of Interest

Compound Name: Angelicone

Cat. No.: B15590589

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## Application Notes and Protocols for Researchers

**Introduction:** Angelicin, a naturally occurring furocoumarin, has emerged as a compound of interest in the investigation of novel treatments for psoriasis. Characterized by its photosensitizing and anti-inflammatory properties, angelicin and its derivatives are being explored for their potential to mitigate the hyperproliferative and inflammatory hallmarks of this chronic autoimmune skin disorder. These application notes provide a comprehensive overview of the current understanding of angelicin's mechanism of action, along with detailed protocols for its evaluation in relevant preclinical models of psoriasis.

**Mechanism of Action:** The therapeutic potential of angelicin in psoriasis is believed to stem from a dual mechanism:

- **Photochemotherapy (PUVA):** In the presence of UVA radiation, angelicin can intercalate into DNA and form monoadducts with pyrimidine bases.[1] This process inhibits DNA replication and cell division, thereby controlling the hyperproliferation of keratinocytes, a key feature of psoriatic lesions.[2][3] Unlike psoralen, which can form both monoadducts and cross-links, angelicin's formation of only monoadducts may lead to lower phototoxicity.[4]
- **Anti-inflammatory Effects:** Angelicin has demonstrated the ability to modulate key inflammatory signaling pathways implicated in psoriasis. It has been shown to suppress the activation of Nuclear Factor-kappa B (NF- $\kappa$ B) and Mitogen-Activated Protein Kinase (MAPK) pathways.[5] Specifically, angelicin can inhibit the phosphorylation of I $\kappa$ B $\alpha$  and the subsequent nuclear translocation of NF- $\kappa$ B p65.[3] It also blocks the phosphorylation of p38

MAPK and JNK.[3] These actions lead to a reduction in the production of pro-inflammatory cytokines such as Tumor Necrosis Factor-alpha (TNF- $\alpha$ ) and Interleukin-6 (IL-6), which are central to the inflammatory cascade in psoriasis.[3]

## Quantitative Data Summary

The following tables summarize the available quantitative data on the bioactivity of angelicin. It is important to note that data for angelicin in specific psoriasis models remains limited, and some of the following data is derived from other relevant cellular models.

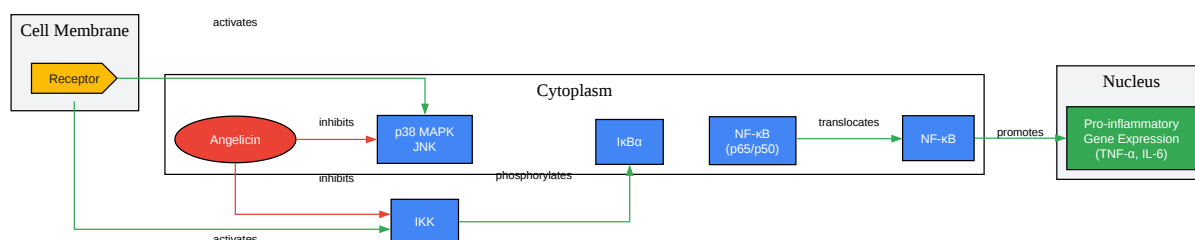
Table 1: In Vitro Efficacy of Angelicin

Cell Line	Assay	Endpoint	IC50 / Effect	Reference
MCF-7	Estrogen Receptor $\alpha$ Antagonism	Luminescence Intensity	11.02 $\mu$ M	[1]
SH-SY5Y	Cell Viability	Cell Viability	65.2 $\mu$ M	[1]
RAW 264.7	LPS-induced Inflammation	TNF- $\alpha$ Secretion	Significant downregulation	[3]
RAW 264.7	LPS-induced Inflammation	IL-6 Secretion	Significant downregulation	[3]

Table 2: In Vivo Efficacy of Angelicin (in a non-psoriasis inflammatory model)

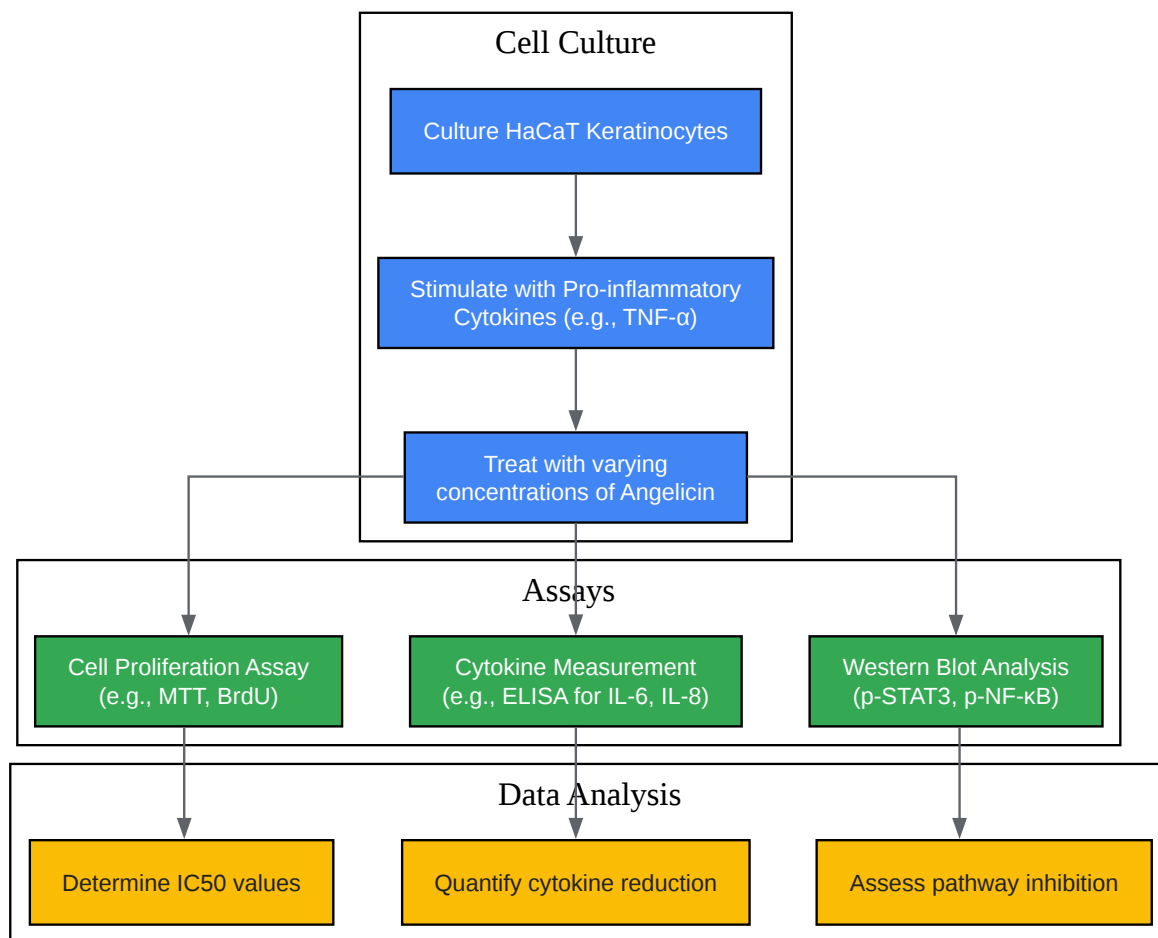
Animal Model	Treatment	Endpoint	Result	Reference
LPS-induced Acute Lung Injury in Mice	Angelicin pretreatment	TNF- $\alpha$ levels in BALF	Marked downregulation	[3]
LPS-induced Acute Lung Injury in Mice	Angelicin pretreatment	IL-6 levels in BALF	Marked downregulation	[3]

## Signaling Pathways and Experimental Workflows



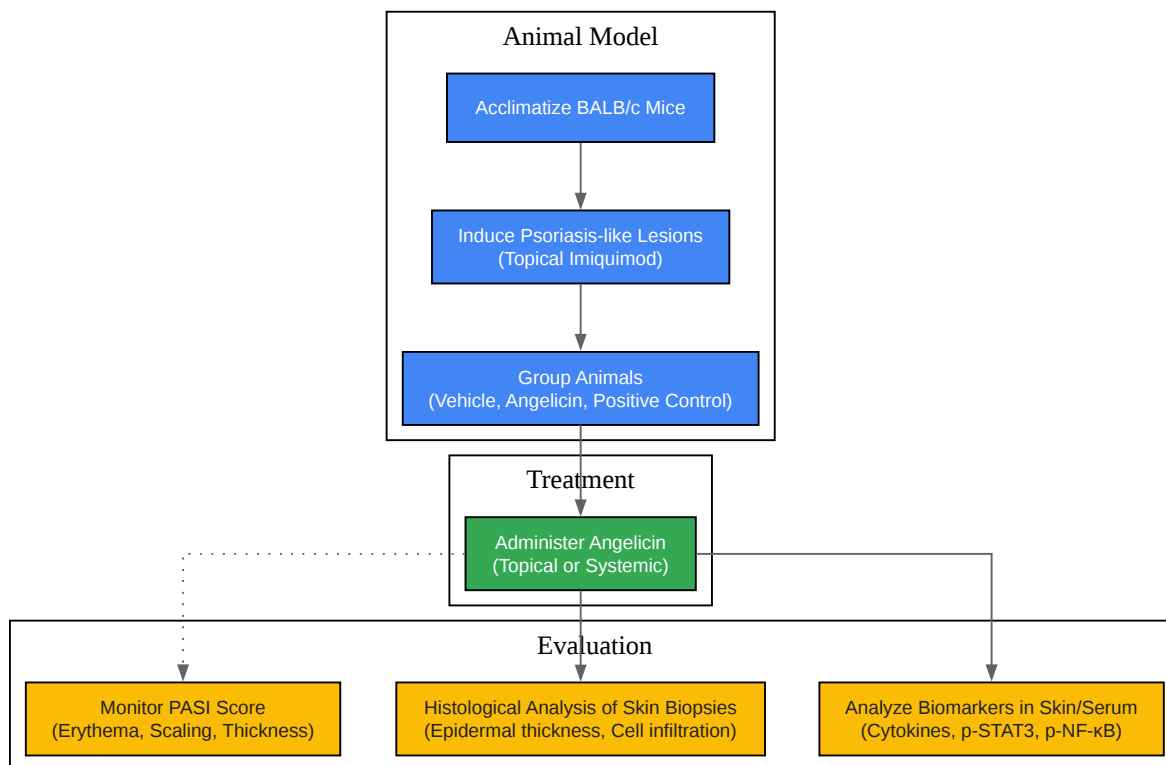
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Caption: Angelicin's Anti-inflammatory Signaling Pathway.



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Caption: In Vitro Experimental Workflow for Angelicin.



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## References

- 1. researchgate.net [researchgate.net]
- 2. Angelicin—A Furocoumarin Compound With Vast Biological Potential - PMC [pmc.ncbi.nlm.nih.gov]

- 3. Angelicin regulates LPS-induced inflammation via inhibiting MAPK/NF- $\kappa$ B pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Original Research: Different imiquimod creams resulting in differential effects for imiquimod-induced psoriatic mouse models - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Allicin inhibits spontaneous and TNF-alpha induced secretion of proinflammatory cytokines and chemokines from intestinal epithelial cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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